

# Proper Disposal of ML 190: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: ML 190

Cat. No.: B15618946

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and step-by-step procedures for the safe handling and disposal of **ML 190**, a selective  $\kappa$ -opioid receptor (KOR) antagonist.

### Chemical Identity:

- Chemical Name: N-[3-[4-(4-Methoxyphenyl)-1-piperazinyl]propyl]-1-methyl-6-oxopyrido[2,3-e]pyrrolo[1,2-a]pyrazine-5(6H)-acetamide
- CAS Number: 1355244-02-8
- Molecular Formula:  $C_{27}H_{32}N_6O_3$
- Molecular Weight: 488.58 g/mol
- Solubility: Soluble in DMSO

While a specific Safety Data Sheet (SDS) for **ML 190** was not located, the following disposal procedures are based on general best practices for chemical waste, the properties of its common solvent (DMSO), and its classification as a bioactive small molecule.

## Immediate Safety and Handling Information

Before beginning any disposal procedures, ensure you are wearing the appropriate Personal Protective Equipment (PPE):

- Safety Goggles: To protect from splashes.
- Chemical-Resistant Gloves: Nitrile or neoprene gloves are recommended.
- Laboratory Coat: To protect skin and clothing.

## Disposal Procedures

The proper disposal route for **ML 190** depends on its form (solid powder or solution) and local regulations. Never dispose of **ML 190** or its solutions down the drain or in regular trash.

### Solid Waste (Powder)

- Collection: Collect waste **ML 190** powder and any contaminated materials (e.g., weighing paper, contaminated gloves, pipette tips) in a designated, clearly labeled hazardous waste container.
- Labeling: The container must be labeled as "Hazardous Waste" and include the full chemical name: "**ML 190** (N-[3-[4-(4-Methoxyphenyl)-1-piperazinyl]propyl]-1-methyl-6-oxopyrido[2,3-e]pyrrolo[1,2-a]pyrazine-5(6H)-acetamide)".
- Storage: Store the sealed container in a designated satellite accumulation area for chemical waste, away from incompatible materials.
- Disposal: Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.

### Liquid Waste (DMSO Solutions)

As **ML 190** is soluble in Dimethyl Sulfoxide (DMSO), disposal of its solutions requires special attention due to DMSO's ability to penetrate the skin and carry other substances with it.

- Collection: Collect all solutions containing **ML 190** in a designated, sealed, and leak-proof container for liquid hazardous waste.

- Labeling: Label the container "Hazardous Waste," and list all contents, including "**ML 190**" and "Dimethyl Sulfoxide."
- Storage: Store the container in a well-ventilated, designated satellite accumulation area.
- Disposal: DMSO and solutions containing it should be disposed of through a licensed hazardous waste disposal company, typically via incineration.<sup>[1][2]</sup> Contact your institution's EHS department for specific procedures.

## Spill Management

In the event of a spill:

- Evacuate and Ventilate: Evacuate the immediate area and ensure it is well-ventilated.
- Containment: For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, dry sand).
- Collection: Carefully sweep or scoop the absorbed material or solid powder into a hazardous waste container.
- Decontamination: Clean the spill area thoroughly with soap and water.
- Disposal: Dispose of all cleanup materials as hazardous waste.

## Experimental Protocols

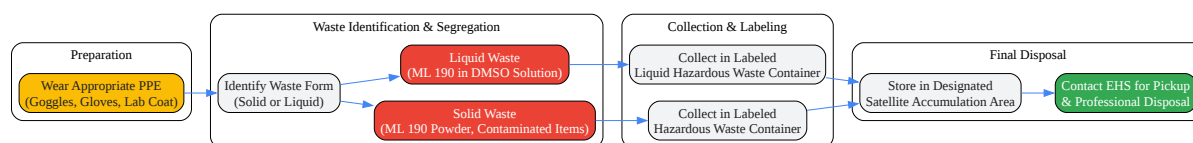
Currently, there are no standardized, publicly available experimental protocols for the specific neutralization or deactivation of **ML 190** for disposal. Therefore, reliance on professional hazardous waste disposal services is the recommended and safest course of action.

## Quantitative Data Summary

Parameter	Guideline	Source
pH for Aqueous Waste (General)	Neutral pH (typically 6-8) is often required for any potential drain disposal of non-hazardous, water-soluble compounds. However, this is not applicable to ML 190.	General Laboratory Guidelines
ML 190 Solubility in DMSO	Soluble up to 20 mM	N/A

## Disposal Workflow

The following diagram outlines the logical steps for the proper disposal of **ML 190**.



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Caption: Workflow for the Proper Disposal of **ML 190**.

By adhering to these procedures, laboratory personnel can ensure the safe and environmentally compliant disposal of **ML 190**, fostering a secure research environment. Always consult your institution's specific waste disposal guidelines and EHS department for any additional requirements.

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## References

- 1. DMSO disposal: – Natur Total nutritional supplement [naturtotalshop.com]
- 2. greenfield.com [greenfield.com]
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